

A Technical Guide to the Solubility of Anilazine-d4 in Organic Solvents

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Compound of Interest

Compound Name: Anilazine-d4

Cat. No.: B589025

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This guide provides a comprehensive overview of the solubility of **Anilazine-d4**, a deuterated analog of the fungicide Anilazine. Given the limited availability of specific solubility data for the deuterated form, this document leverages data from its non-deuterated counterpart, Anilazine, to provide a robust reference for researchers, scientists, and professionals in drug development. The methodologies for solubility determination and the biochemical context of Anilazine's action are also detailed.

Core Concepts: Solubility and its Importance

Solubility is a critical physicochemical property that dictates the suitability of a solvent for a compound in various applications, including analytical standard preparation, formulation development, and toxicological studies. For a research compound like **Anilazine-d4**, understanding its solubility in different organic solvents is fundamental for accurate quantification and effective use in experimental settings.

Quantitative Solubility Data

While specific quantitative solubility data for **Anilazine-d4** is not readily available in the public domain, the solubility of Anilazine provides a strong and relevant proxy. Anilazine is generally described as being moderately soluble in organic solvents and insoluble in water.^{[1][2][3]} The following table summarizes the available quantitative solubility data for Anilazine in various organic solvents.

Organic Solvent	Solubility (g/100 mL)
Methylene Chloride	9
Acetone	10
Chlorobenzene	6
Toluene	5
Xylene	4
n-Hexane	0.017

Data presented is for the non-deuterated form, Anilazine.

Experimental Protocol for Solubility Determination

A standard laboratory protocol to determine the solubility of a compound like **Anilazine-d4** in an organic solvent involves the isothermal saturation method. This method is reliable and can be adapted for various compound and solvent combinations.

Objective: To determine the saturation solubility of **Anilazine-d4** in a selection of organic solvents at a controlled temperature.

Materials:

- **Anilazine-d4**
- Selected organic solvents (e.g., Methylene Chloride, Acetone, Toluene)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

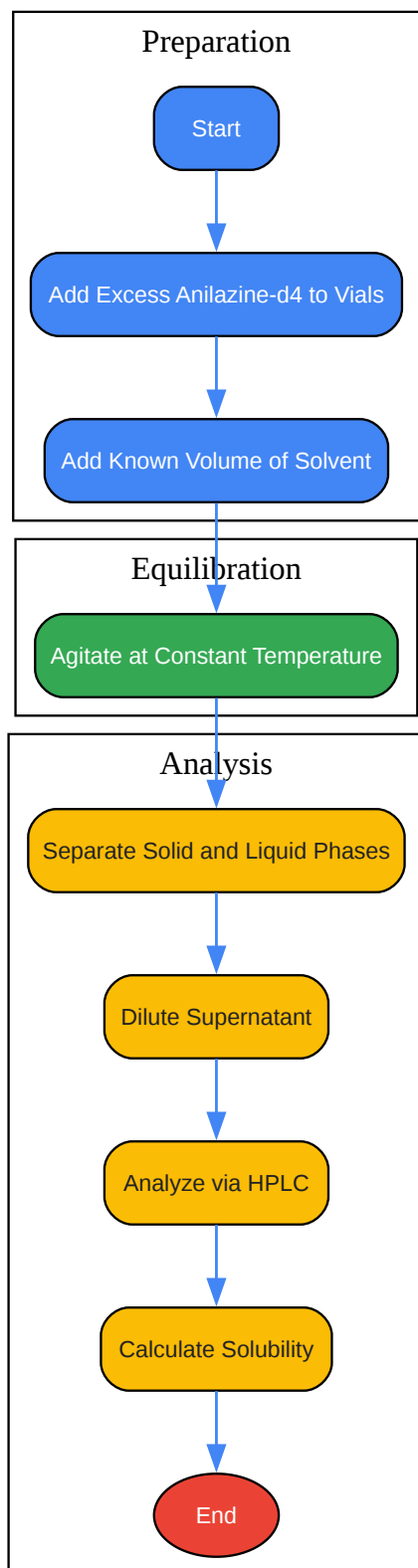
Methodology:

- Preparation of Solvent: Equilibrate the chosen organic solvent to the desired experimental temperature (e.g., 25 °C).
- Sample Preparation: Add an excess amount of **Anilazine-d4** to a series of vials. The excess is crucial to ensure that saturation is reached.
- Dissolution: Add a known volume of the pre-equilibrated solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the experimental temperature to let the undissolved solid settle. For finer suspensions, centrifugation at the same temperature can be employed to achieve a clear separation of the solid and liquid phases.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a known volume of the solvent to a concentration within the calibrated range of the analytical method (e.g., HPLC).
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of **Anilazine-d4**.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor. The experiment should be repeated at least in triplicate to ensure the reliability of the results.

Visualizing Experimental and Logical Workflows

To further elucidate the processes involved, the following diagrams, created using the DOT language, illustrate the experimental workflow for solubility determination and the logical

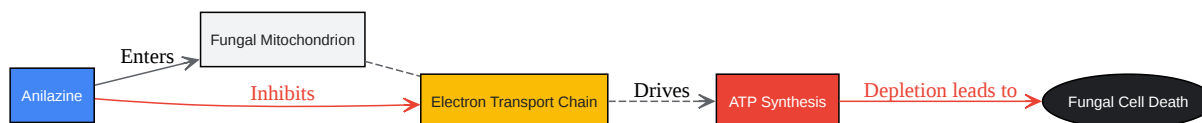
relationship of Anilazine's fungicidal action.



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Solubility Determination Workflow

Anilazine's primary role as a fungicide is attributed to its ability to inhibit mitochondrial respiration in fungal cells, leading to cell death.[4]



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Anilazine's Mechanism of Action

Conclusion

This technical guide provides a foundational understanding of the solubility of **Anilazine-d4** in organic solvents, primarily based on the data available for its non-deuterated form, Anilazine. The provided experimental protocol offers a standardized approach for researchers to determine precise solubility values for their specific laboratory conditions. The illustrative diagrams of the experimental workflow and the compound's mechanism of action serve to enhance the practical and theoretical understanding of **Anilazine-d4** in a research context. This information is intended to support the effective design and execution of experiments involving this compound.

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References

- 1. Anilazine | C₉H₅Cl₃N₄ | CID 7541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. Anilazine Analytical Standard, Best Price for HPLC & GC Applications, Mumbai Supplier [nacchemical.com]

- 4. medkoo.com [medkoo.com]
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